

Application Notes and Protocols for LP-922056 in Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LP-922056

Cat. No.: B15542547

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Introduction

LP-922056 is a potent and selective small-molecule inhibitor of the carboxylesterase NOTUM. [1] NOTUM acts as a negative regulator of the Wnt signaling pathway by removing an essential palmitoleate group from Wnt proteins, thereby rendering them inactive.[2][3] By inhibiting NOTUM, **LP-922056** effectively increases Wnt signaling, which plays a crucial role in various biological processes, including bone formation and tissue regeneration.[2][4] These application notes provide detailed protocols and quantitative data for the use of **LP-922056** in mouse models, primarily focusing on its application in osteoporosis research.[1][3]

Data Presentation

Pharmacokinetic Profile in Mice

The following table summarizes the pharmacokinetic parameters of **LP-922056** in mice following a single oral dose.

Parameter	Value	Administration	Reference
Dose	10 mg/kg	Oral (p.o.)	[2][5]
Half-life ($t_{1/2}$)	~8 hours	Oral (p.o.)	[2][5]
Oral Bioavailability (F_o)	65%	Oral (p.o.)	[2][5]
Max Plasma Concentration (C_{max})	129 μ M	Oral (p.o.)	[5][6]
Area Under the Curve (AUC)	1533 μ M·h	Oral (p.o.)	[5][6]
Brain Penetrance (K_p)	<0.01	Oral (p.o.)	[2]

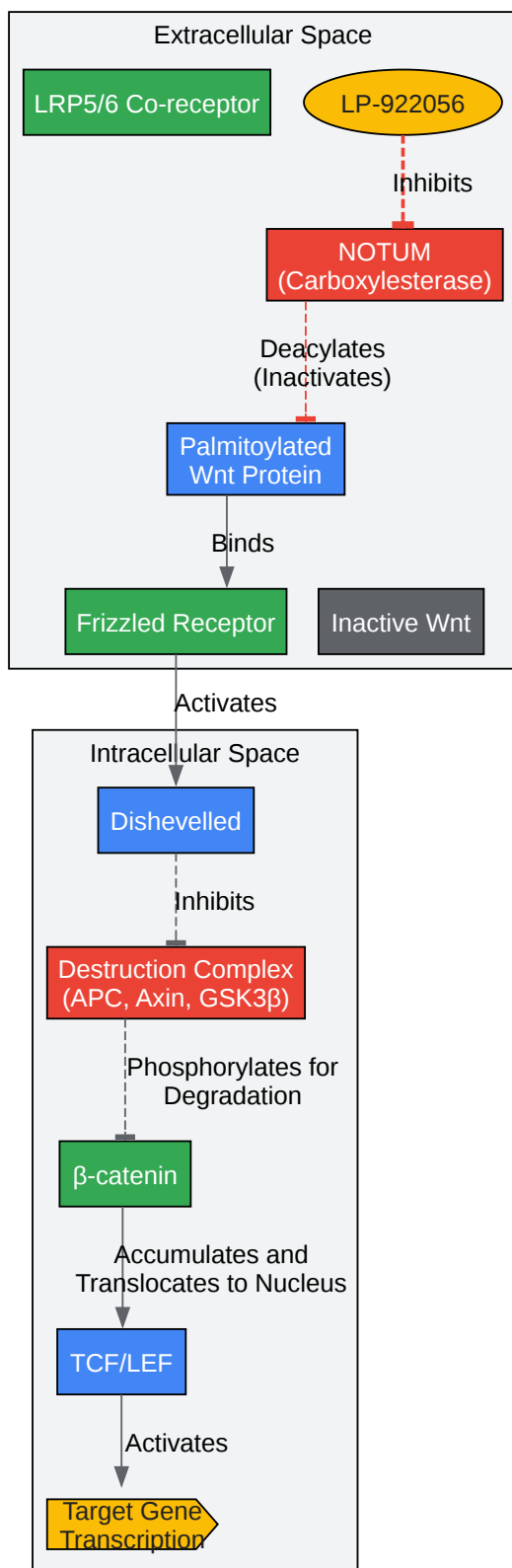
In Vivo Dosage Regimens in Mouse Models

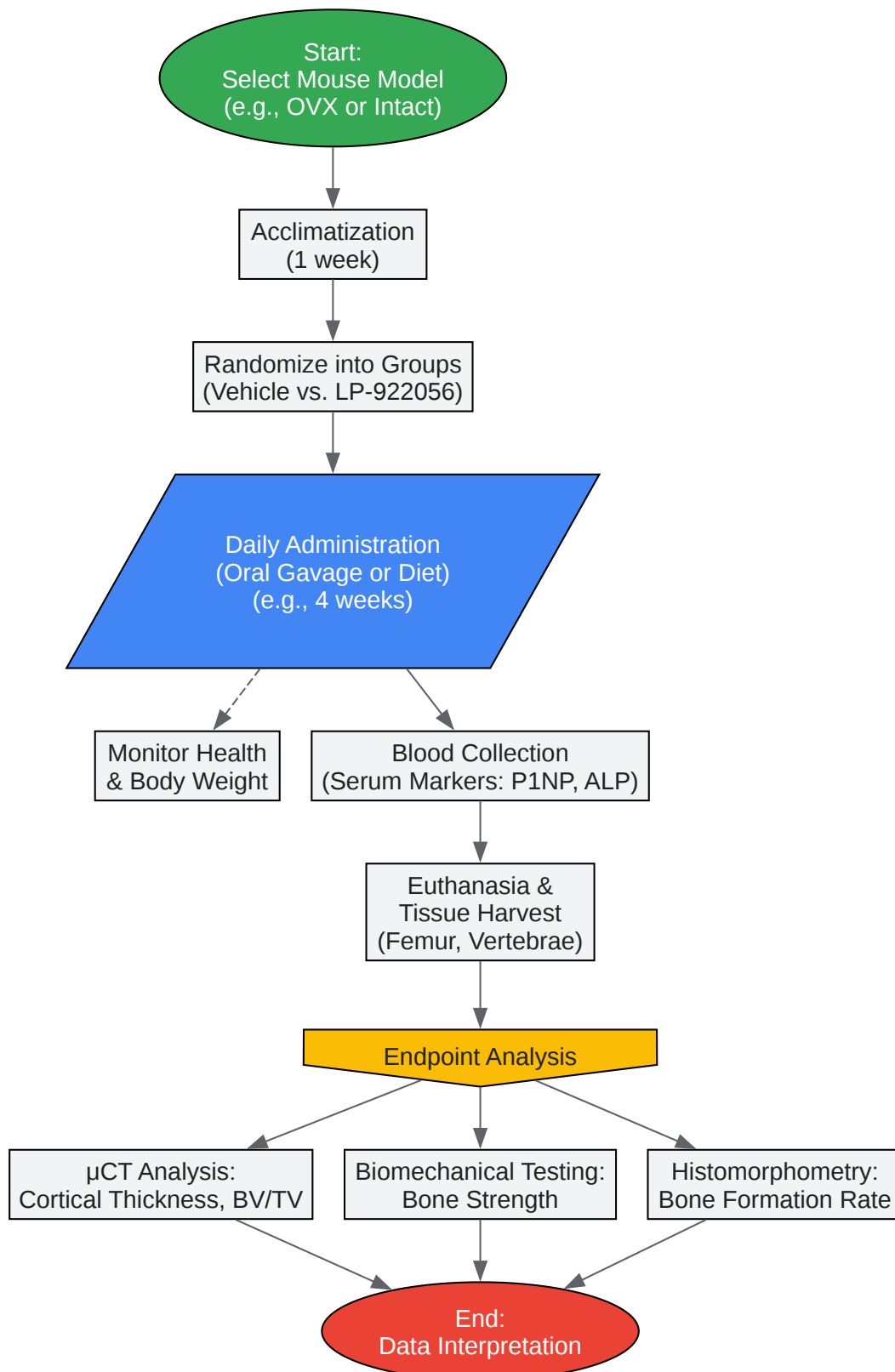
This table outlines the dosages and administration routes for **LP-922056** used in preclinical studies.

Mouse Model	Dosage	Administration Route	Duration	Key Findings	Reference
Bone Growth	3, 10, 30 mg/kg	Oral Gavage (p.o.)	25 days	Dose-dependent increase in cortical bone thickness.	[1][2]
Bone Growth	10 mg/kg	Diet	4 weeks	Increased cortical bone thickness and strength.	[1]
Intestinal Adenomas	Not Specified	In vivo	Not Specified	Inhibited proliferation of intestinal adenomas.	
Humanized NOTUM Mouse	10 mg/kg	Diet	4 weeks	Increased cortical bone thickness, confirming activity against human NOTUM.	[1]

Signaling Pathway

LP-922056 functions by inhibiting NOTUM, a key negative regulator of the canonical Wnt signaling pathway.





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